

Technical Support Center: Safe Handling of Nitric Acid

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Compound of Interest

Compound Name: Nitric acid

Cat. No.: B1203768

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Welcome to the Technical Support Center for the safe handling and application of **nitric acid**. This guide is designed for researchers, scientists, and drug development professionals who utilize **nitric acid** in their laboratory workflows. As a powerful oxidizing agent and a corrosive mineral acid, **nitric acid** presents significant safety challenges if not handled with the requisite expertise.^{[1][2][3][4]} This resource provides in-depth, field-proven insights into material compatibility, troubleshooting common issues, and answering frequently asked questions to ensure the integrity of your experiments and the safety of your laboratory personnel.

Troubleshooting Guide: Incompatible Materials

This section addresses specific issues that may arise from the improper use or storage of **nitric acid** with incompatible materials. The causality behind these experimental choices is explained to foster a deeper understanding of the chemical principles at play.

Issue 1: A yellow or brown discoloration is observed in the nitric acid container.

Question: Why is my stored **nitric acid** turning yellow, and is it still safe to use?

Answer: The discoloration of **nitric acid** to a yellow or brown hue is a common sign of decomposition.^[5] **Nitric acid**, especially when concentrated or exposed to light and heat, slowly decomposes into water, nitrogen dioxide (NO₂), and oxygen ($4 \text{HNO}_3 \rightarrow 2 \text{H}_2\text{O} + 4 \text{NO}_2 + \text{O}_2$).^[6] It is the dissolved nitrogen dioxide that imparts the yellowish-brown color.

Causality and Scientific Rationale: This decomposition is a self-validating indicator of the acid's age and storage conditions. The rate of decomposition is accelerated by elevated temperatures and exposure to sunlight.[7] While the acid may still be usable for some applications, the presence of dissolved NO₂ alters its chemical properties, potentially affecting the outcome of sensitive reactions like nitration of organic compounds.[5][8][9]

Troubleshooting and Resolution:

- **Assess the Application:** For less sensitive applications, such as cleaning glassware, the discolored acid might be acceptable.[5] However, for precise analytical or synthetic work, it is best to use fresh, colorless **nitric acid**.
- **Proper Storage:** Always store **nitric acid** in a cool, dry, and dark place, away from direct sunlight and heat sources.[7][10][11][12]
- **Inspect Regularly:** Monthly inspection of **nitric acid** containers for discoloration is a recommended safety practice.[10]
- **Disposal:** If the discoloration is significant or if the acid's purity is critical, it should be disposed of as hazardous waste according to your institution's protocols.[10][13]

Issue 2: A violent reaction, fuming, or explosion occurred when mixing nitric acid with waste.

Question: I mixed my **nitric acid** waste with another chemical waste stream, and it resulted in a dangerous reaction. What happened?

Answer: This is a critical and unfortunately common laboratory incident that underscores the importance of stringent waste segregation.[1] **Nitric acid** is a powerful oxidizing agent and reacts violently with a wide range of substances, particularly organic compounds and reducing agents.[1][3][4][8] Mixing **nitric acid** waste with incompatible waste streams is a major cause of laboratory incidents.[1]

Causality and Scientific Rationale:

- **Reaction with Organics:** **Nitric acid** reacts vigorously, often explosively, with organic materials such as alcohols, acetone, and other organic solvents.[4][8][14][15] These

reactions are highly exothermic, generating significant heat and gaseous byproducts, which can rapidly pressurize and rupture a sealed container.[10][16][17]

- Reaction with Reducing Agents: As a strong oxidizer, **nitric acid** will react intensely with reducing agents.[10] This can lead to the rapid evolution of toxic and flammable gases.
- Reaction with Bases: While neutralization is a method for disposal, uncontrolled mixing with strong bases can generate substantial heat.[18][19]

Troubleshooting and Resolution:

- Immediate Action: In the event of an uncontrolled reaction, evacuate the area immediately and alert your institution's emergency response team.[20]
- Waste Segregation: Never mix **nitric acid** waste with organic waste.[1] **Nitric acid** waste should be collected in a dedicated, clearly labeled container.[1][20]
- Container Material: Use only compatible containers for **nitric acid** waste, such as glass or high-density polyethylene (HDPE).[7][11] Never use metal containers.[11]
- Review Protocols: Ensure all laboratory personnel are trained on the specific hazards of **nitric acid** and the critical importance of waste segregation.[1]

Issue 3: Corrosion or degradation of laboratory equipment after contact with nitric acid.

Question: My stainless steel equipment/container shows signs of corrosion after being in contact with **nitric acid**. I thought stainless steel was resistant.

Answer: While some grades of stainless steel offer resistance to **nitric acid**, it is not universally compatible, and several factors can influence the rate of corrosion. **Nitric acid** is extremely corrosive to many metals, including aluminum and copper, and attacks all base metals.[10]

Causality and Scientific Rationale:

- Concentration and Temperature: The corrosive effects of **nitric acid** on metals are highly dependent on the acid's concentration and the temperature of the reaction.[21]

- **Passivation Layer:** Some metals, like aluminum, can form a protective oxide layer (passivation) that resists corrosion from concentrated **nitric acid**. However, this layer can be compromised by impurities or different acid concentrations.
- **Reaction Byproducts:** The reaction of **nitric acid** with metals can produce various nitrogen oxides and hydrogen gas, which can contribute to further corrosion or create a hazardous atmosphere.[\[22\]](#)[\[23\]](#)

Troubleshooting and Resolution:

- **Material Selection:** For handling and storing **nitric acid**, use materials known for their high resistance, such as borosilicate glass, high-density polyethylene (HDPE), and fluorinated plastics like PTFE.[\[11\]](#)
- **Consult Compatibility Charts:** Always refer to chemical compatibility charts before exposing any material to **nitric acid**.
- **Secondary Containment:** Use secondary containment, such as polypropylene trays, to catch any potential leaks or spills and protect benchtops and storage cabinets.[\[10\]](#)[\[11\]](#)

Frequently Asked Questions (FAQs)

This section provides concise answers to common questions regarding the safe handling and properties of **nitric acid**.

Q1: What are the primary materials to avoid contact with **nitric acid** in the lab? A1: A general rule is to keep **nitric acid** away from anything that can oxidize. Key incompatible materials include:

- **Organic Compounds:** Alcohols, acetone, acetic acid, and other organic solvents.[\[4\]](#)[\[14\]](#)[\[15\]](#)
- **Bases:** Strong bases can cause a strong exothermic reaction.
- **Reducing Agents:** These will react vigorously with the oxidizing nature of **nitric acid**.[\[10\]](#)
- **Metals:** Most metals are attacked by **nitric acid**, though the reaction varies with the metal and acid concentration.[\[10\]](#)[\[21\]](#)

- Combustible Materials: **Nitric acid** can ignite combustible materials upon contact.[2][4]

Q2: What personal protective equipment (PPE) is required when handling **nitric acid**? A2: Appropriate PPE is mandatory and includes:

- Gloves: Chemical-resistant gloves are essential. Neoprene is acceptable for incidental contact, while Viton is preferable for more extensive handling.[1] Nitrile gloves are not recommended for concentrated **nitric acid**. [3]
- Eye Protection: Chemical splash goggles are required. A face shield should be used when there is a significant splash hazard.[1][2][20]
- Body Protection: A lab coat is the minimum requirement. An acid-resistant apron is recommended when handling larger quantities.[1][12]
- Footwear: Closed-toe shoes are mandatory.[11]

Q3: How should I dilute **nitric acid** safely? A3: Always add the acid to the water slowly and with continuous stirring.[2][10] This allows the heat generated during dilution to dissipate safely. Never add water to acid, as this can cause localized boiling and splashing of the corrosive acid. [1]

Q4: What is the correct procedure for cleaning up a small **nitric acid** spill? A4: For small spills (<1 Liter):

- Ensure you are wearing the appropriate PPE.[1]
- Contain the spill using an inert absorbent material like sand or vermiculite.[10][24]
- Neutralize the spill with a weak base such as sodium bicarbonate (baking soda).[24][25] Apply it carefully to control the effervescence.
- Once neutralized, the residue can be absorbed and collected for disposal as hazardous waste.[24][26]
- Clean the area with soap and water.[20]

Q5: Can I store **nitric acid** with other acids? A5: While **nitric acid** is an acid, its strong oxidizing properties require special storage considerations. It should be segregated from organic acids like acetic acid.[1] It is best practice to store **nitric acid** in a dedicated secondary container, even within an acids cabinet, to separate it from other inorganic acids like hydrochloric acid.[10][20]

Data and Diagrams

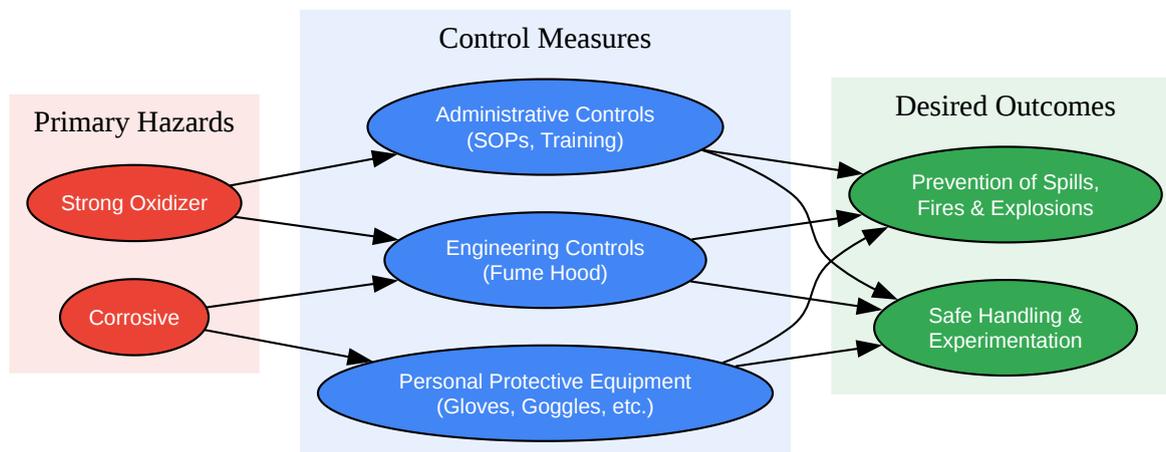
Table 1: Summary of Incompatible Materials with Nitric Acid

Material Class	Specific Examples	Hazard
Organic Compounds	Alcohols, Acetone, Acetic Anhydride, Organic Solvents	Violent reaction, potential for explosion, fire.[4][8][14][15]
Bases	Sodium Hydroxide, Potassium Hydroxide, Ammonia	Strong exothermic reaction, potential for boiling and splashing.[18]
Reducing Agents	Metal Hydrides, Formic Acid	Violent reaction, production of toxic and flammable gases.[10]
Metals	Copper, Aluminum, Zinc, Powdered Metals	Corrosion, production of flammable hydrogen gas and toxic nitrogen oxides.[10][21][27]
Combustible Materials	Wood, Paper, Cloth	Can cause ignition and fire.[2][4]
Cyanides	Sodium Cyanide, Potassium Cyanide	Release of highly toxic hydrogen cyanide gas.[10]

Experimental Workflow: Safe Dilution of Nitric Acid

Caption: A step-by-step workflow for the safe dilution of **nitric acid**.

Logical Relationship: Nitric Acid Hazard Mitigation



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Caption: The relationship between **nitric acid** hazards and control measures for safe laboratory outcomes.

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